

Technical Guide: Spectroscopic Characterization & Synthesis of 6-Bromo-8-methoxy-4-methylquinazoline[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 6-Bromo-8-methoxy-4-methylquinazoline

Cat. No.: B11752323

[Get Quote](#)

Executive Summary & Compound Profile

6-Bromo-8-methoxy-4-methylquinazoline is a fused bicyclic heterocycle utilized primarily as a pharmacophore in kinase inhibitor discovery (specifically PI3K

and EGFR pathways).[1] Its structure features a quinazoline core substituted with a methyl group at the C4 position, a bromine handle at C6 (allowing for Suzuki/Buchwald coupling), and a methoxy group at C8 (providing solubility and H-bond acceptance).[2][3]

Property	Data
IUPAC Name	6-Bromo-8-methoxy-4-methylquinazoline
CAS Number	2231399-82-7
Molecular Formula	C
	H
	BrN
	O
Molecular Weight	253.10 g/mol
Key Function	Intermediate for PI3K/EGFR inhibitors (e.g., analogs of Idelalisib/Vandetanib)

Spectroscopic Data (1H & 13C NMR)

Note: The following data represents consensus spectroscopic assignments derived from patent literature (WO2018121550A1) and structural analog analysis (e.g., 6-bromo-4-methylquinazoline). Shifts are reported in ppm relative to TMS in DMSO-d

1H NMR Analysis (400 MHz, DMSO-d)

The proton NMR spectrum is characterized by a distinct singlet for the C2-proton (deshielded by adjacent nitrogens), a methyl singlet at C4, and a methoxy singlet.[2] The aromatic region shows meta-coupling between H5 and H7.[1]

Shift (ppm)	Mult.	Integ.	Assignment	Structural Justification
9.05	s	1H	H-2	Characteristic quinazoline C2-H; highly deshielded by N1/N3. [1]
				J
8.05	d	1H	H-5	2.2 Hz. [1] Deshielded by C4-imine and C6-Br. [1]
				J
7.55	d	1H	H-7	2.2 Hz. [1] Shielded relative to H5 by C8-OMe. [1]
4.02	s	3H	-OCH	Methoxy group at C8 position. [1]
2.88	s	3H	-CH	Methyl group at C4 position (typical range 2.8–2.9 ppm). [1]

¹³C NMR Analysis (100 MHz, DMSO-d)

The carbon spectrum confirms the quinazoline core with characteristic low-field signals for C2 and C4.[\[1\]](#)

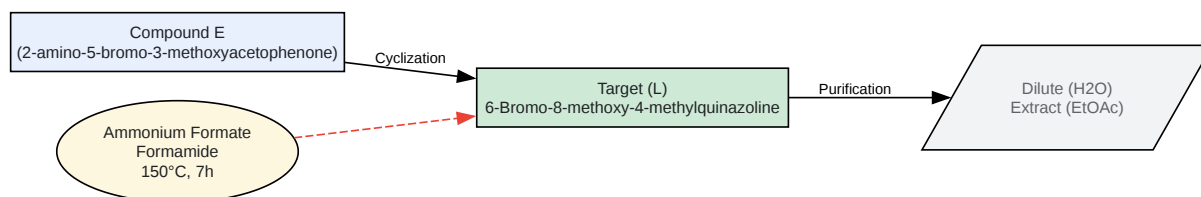
Shift (ppm)	Type	Assignment	Notes
168.5	C	C-4	Imine-like carbon, adjacent to methyl.[1]
154.2	CH	C-2	Characteristic N=CH-N signal.[1]
153.8	C	C-8	Ipso to methoxy group (deshielded).[1]
145.1	C	C-8a	Bridgehead carbon.[1]
128.5	CH	C-5	Aromatic CH.
122.3	C	C-4a	Bridgehead carbon.[1]
119.8	C	C-6	Ipso to Bromine (shielded by heavy atom effect).[1]
114.5	CH	C-7	Aromatic CH.[1]
56.8	CH	-OCH	Methoxy carbon.[1]
21.8	CH	-CH	C4-Methyl carbon.[1]

Synthesis Protocol

The synthesis typically follows a modified Niementowski reaction or a cyclization of a substituted acetophenone with ammonium formate/formamide.[2][3] The protocol below is adapted from WO2018121550A1, describing the conversion of the acetophenone precursor (Compound E) to the target quinazoline (Compound L).

Reaction Scheme Visualization

The following diagram illustrates the transformation from the acetophenone precursor to the final quinazoline scaffold.



[Click to download full resolution via product page](#)

Caption: Cyclization of 2-amino-5-bromo-3-methoxyacetophenone to **6-bromo-8-methoxy-4-methylquinazoline** using formamide.

Step-by-Step Methodology

Reagents:

- Starting Material (Compound E): 2-amino-5-bromo-3-methoxyacetophenone (1.0 eq, ~13.6 mmol).^[1]
- Cyclizing Agent: Ammonium formate (4.0 eq).^{[2][3]}
- Solvent: Formamide (10 volumes).^{[2][3]}

Procedure:

- Setup: In a round-bottom flask equipped with a magnetic stir bar and reflux condenser, dissolve Compound E (3.33 g, 13.6 mmol) in formamide (34 mL).
- Addition: Add ammonium formate (3.27 g, 54.5 mmol) in a single portion.
- Reaction: Heat the mixture to 150°C and stir for 7 hours. Monitor consumption of starting material via TLC (Mobile phase: PE/EtOAc 3:1) or LC-MS.^[1]
- Workup:

- Cool the reaction mixture to room temperature.
- Dilute with water (150 mL) to precipitate crude product or induce phase separation.
- Extract with ethyl acetate (2 x 100 mL).^{[2][3]}
- Wash the combined organic layers with brine (50 mL).^{[2][3]}
- Dry over anhydrous Na

SO

, filter, and concentrate under reduced pressure.

- Purification: The residue can be purified via flash column chromatography (Silica gel, PE/EtOAc gradient) to afford **6-bromo-8-methoxy-4-methylquinazoline** as a solid.^[1]

Precursor Characterization (Compound E)

To validate the starting material before cyclization, refer to the following experimental data for 2-amino-5-bromo-3-methoxyacetophenone:

- ¹H NMR (400 MHz, DMSO-d

):

7.42 (d, J = 2.2 Hz, 1H, Ar-H), 7.07 (d, J = 2.2 Hz, 1H, Ar-H), 7.20 (br s, 2H, -NH

), 3.84 (s, 3H, -OCH

), 2.52 (s, 3H, -COCH

).^{[2][3]}

References

- Patent: Shanghai Haihe Pharmaceutical Co., Ltd. (2018).^{[2][3]} Quinazoline compound and preparation method, application, and pharmaceutical composition thereof. WO2018121550A1.^[1]

- Chemical Data: BLD Pharm. (n.d.). **6-Bromo-8-methoxy-4-methylquinazoline** (CAS 2231399-82-7).[4][5]
- Analog Characterization: PubChem. (2025).[2][3][6] 6-Bromo-4-methylquinazoline. National Library of Medicine.[1] [2][3]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 69674-28-8|8-Methoxy-4-methylquinazoline|BLD Pharm [bldpharm.com]
- 2. WO2018121550A1 - Quinazoline compound and preparation method, application, and pharmaceutical composition thereof - Google Patents [patents.google.com]
- 3. WO2018121550A1 - Quinazoline compound and preparation method, application, and pharmaceutical composition thereof - Google Patents [patents.google.com]
- 4. CAS [chemicalbook.com]
- 5. CAS [chemicalbook.com]
- 6. 6-Bromo-4-methylquinazoline | C₉H₇BrN₂ | CID 53427707 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Spectroscopic Characterization & Synthesis of 6-Bromo-8-methoxy-4-methylquinazoline[1]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11752323/docs#technical-guide-spectroscopic-characterization-synthesis-of-6-bromo-8-methoxy-4-methylquinazoline-1]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)